

3,4-Dichloro-2-iodophenol molecular formula and weight

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Compound of Interest

Compound Name: 3,4-Dichloro-2-iodophenol

Cat. No.: B15373386

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An In-depth Technical Guide to 3,4-Dichloro-2-iodophenol

This guide provides comprehensive information on the molecular properties, analytical methodologies, and a representative synthetic workflow for **3,4-Dichloro-2-iodophenol**, tailored for researchers, scientists, and professionals in drug development.

Molecular Formula and Weight

The chemical structure of **3,4-Dichloro-2-iodophenol** consists of a phenol ring substituted with two chlorine atoms at the 3rd and 4th positions and an iodine atom at the 2nd position. Based on this structure, the molecular formula and weight have been determined.

Property	Value
Molecular Formula	C ₆ H ₃ Cl ₂ IO
Molecular Weight	288.9 g/mol

Representative Experimental Protocols

While specific experimental protocols for **3,4-Dichloro-2-iodophenol** are not readily available, methodologies for the synthesis and analysis of structurally similar iodinated and chlorinated phenols can be adapted.

Synthesis of Halogenated Phenols

A common method for the synthesis of iodophenols involves the diazotization of the corresponding aminophenol. For instance, 4-iodophenol can be prepared from 4-aminophenol via a diazonium salt[1]. Another approach involves the direct iodination of a phenol derivative. For example, o-iodophenol can be synthesized from an alcoholic solution of phenol and iodine in the presence of mercuric oxide[2]. The synthesis of 2-iodophenol has also been achieved by reacting phenol with iodine and hydrogen peroxide in water[3].

A plausible synthetic route for **3,4-Dichloro-2-iodophenol** could involve the direct iodination of 3,4-Dichlorophenol. The reaction conditions would need to be optimized to favor iodination at the 2-position.

General Iodination Protocol:

- Dissolve the starting phenol (e.g., 3,4-Dichlorophenol) in a suitable solvent.
- Add the iodinating agent (e.g., iodine monochloride, N-iodosuccinimide, or iodine with an oxidizing agent) to the solution.
- Stir the reaction mixture at a controlled temperature for a specified duration.
- Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and perform a work-up to isolate the crude product. This typically involves extraction with an organic solvent and washing with aqueous solutions to remove unreacted reagents and byproducts[3].
- Purify the crude product using techniques like column chromatography or recrystallization to obtain the pure **3,4-Dichloro-2-iodophenol**[3].

Analytical Methods for Halogenated Phenols

The analysis of halogenated phenols is crucial for identification, quantification, and purity assessment. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are commonly employed techniques.

HPLC Analysis:

- Principle: HPLC separates compounds based on their differential partitioning between a stationary phase (e.g., C18 column) and a mobile phase[4].
- Instrumentation: A liquid chromatograph equipped with a UV diode array detector is typically used[4].
- Procedure:
 - Prepare standard solutions of the analyte at known concentrations.
 - Inject the standards and the sample solution into the HPLC system.
 - Elute the compounds using a suitable mobile phase gradient.
 - Detect the compounds based on their UV absorbance at a specific wavelength (e.g., 254 nm)[4].
 - Quantify the analyte by comparing its peak area to the calibration curve generated from the standards.

GC-MS Analysis:

- Principle: GC separates volatile and semi-volatile compounds in a gaseous mobile phase, and the MS detector identifies and quantifies them based on their mass-to-charge ratio[5].
- Procedure:
 - For less volatile phenols, derivatization may be necessary to increase their volatility[5].
 - Inject the sample into the GC, where it is vaporized and carried through a capillary column by an inert gas.
 - The separated compounds enter the mass spectrometer, where they are ionized and fragmented.
 - The resulting mass spectrum provides a unique fingerprint for compound identification.

Illustrative Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis and purification of a halogenated phenol, which can be adapted for **3,4-Dichloro-2-iodophenol**.



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Caption: A generalized workflow for the synthesis and analysis of **3,4-Dichloro-2-iodophenol**.

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Phone: (601) 213-4426
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